

Validating NP-1815-PX in P2X4 Knockout Models: A Comparative Guide

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Compound of Interest

Compound Name: NP-1815-PX

Cat. No.: B8421164

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **NP-1815-PX** and alternative P2X4 receptor antagonists, with a focus on their validation in P2X4 knockout models. The data presented underscores the specificity and efficacy of these compounds in targeting the P2X4 receptor, a key player in neuropathic pain and inflammation.

The P2X4 receptor, an ATP-gated ion channel, has emerged as a significant therapeutic target for chronic pain and inflammatory diseases. **NP-1815-PX** is a potent and selective antagonist of the P2X4 receptor.[1] Its validation, particularly in knockout models, is crucial for confirming its on-target effects and advancing its potential clinical applications. Studies have shown that while wild-type mice exhibit pain behavior after nerve injury, P2X4 knockout mice do not, highlighting the receptor's critical role in pain signaling.[2][3] This provides a powerful baseline for assessing the specificity of P2X4 antagonists.

Performance Comparison of P2X4 Receptor Antagonists

The following table summarizes the in vitro potency of **NP-1815-PX** and its alternatives across different species. The use of P2X4 knockout models in validating the on-target effects of these

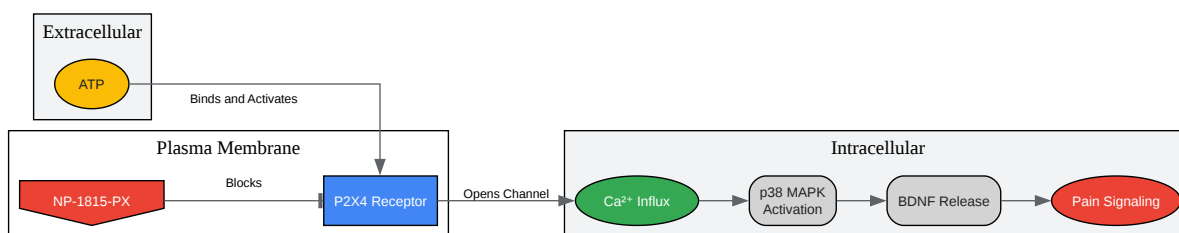
antagonists is a critical consideration for interpreting their therapeutic potential. For instance, the analgesic effects of some P2X4 antagonists are absent in P2X4 knockout mice, confirming their mechanism of action.

Compound	Target	Human IC ₅₀ (μM)	Mouse IC ₅₀ (μM)	Rat IC ₅₀ (μM)	Validation in P2X4 KO Models
NP-1815-PX	P2X4	0.26[1][4]	Inhibitory effect observed	Inhibitory effect observed	Indirectly validated; P2X4 KO mice show no pain phenotype, supporting on-target action of antagonists.
NC-2600	P2X4	Data not available	Effective in murine models	Data not available	Suppressed intracranial aneurysm formation in wild-type mice, an effect absent in P2X4 knockout mice.
5-BDBD	P2X4	0.5 - 1.2	Ineffective	0.75	Protected wild-type mice against ischemic acute kidney injury, an effect also seen in P2X4 KO mice. The antagonist's effect on synaptic strengthening

					was absent in P2X4 knockout mice.
					The effects of a P2X4 agonist were reversed by PSB-12062 in wild-type but absent in P2X4 knockout mice.
PSB-12062	P2X4	1.38	1.76	0.928	
					N/A (due to species-specificity)
BX430	P2X4	0.54	Ineffective	Ineffective	

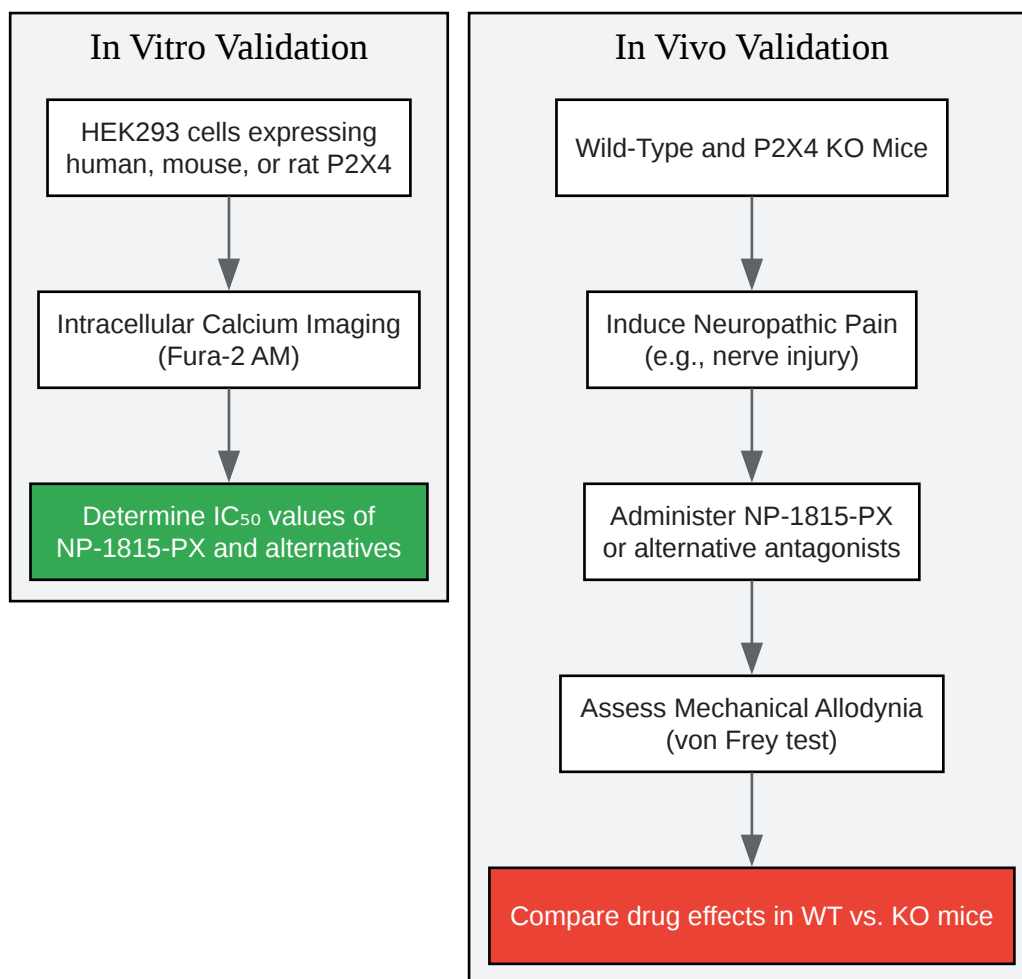
Signaling Pathways and Experimental Workflows

To understand the mechanism of action of **NP-1815-PX** and other P2X4 antagonists, it is essential to visualize the P2X4 receptor signaling pathway and the experimental workflows used for their validation.



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P2X4 receptor signaling pathway in pain.



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- [3. researchgate.net \[researchgate.net\]](#)
- [4. Effects of NP-1815-PX, a P2X4 Receptor Antagonist, on Contractions in Guinea Pig Tracheal and Bronchial Smooth Muscles \[jstage.jst.go.jp\]](#)
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